

Spectroscopic Characterization of 1-(4-Ethylphenyl)ethanamine: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Ethylphenyl)ethanamine

CAS No.: 147116-33-4

Cat. No.: B116099

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Senior Application Scientist Note: Experimental spectroscopic data for **1-(4-Ethylphenyl)ethanamine** (CAS 147116-33-4) is not readily available in public-facing scientific databases. This guide has been developed by a Senior Application Scientist to provide a robust, in-depth technical overview based on predictive models and comparative analysis with structurally analogous compounds. The principles and methodologies described herein are grounded in established spectroscopic theory and provide a strong framework for the characterization of this and similar molecules.

Introduction

1-(4-Ethylphenyl)ethanamine is a primary amine belonging to the phenethylamine class of compounds. Its structure is characterized by an ethyl group and an aminoethyl group attached to a central benzene ring at the para position. Accurate structural elucidation and purity assessment are critical for any application, from synthetic chemistry to drug development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This guide provides a detailed analysis of the expected spectroscopic data for **1-(4-**

Ethylphenyl)ethanamine, offering insights into spectral interpretation and the underlying chemical principles.

Molecular Structure and Spectroscopic Overview

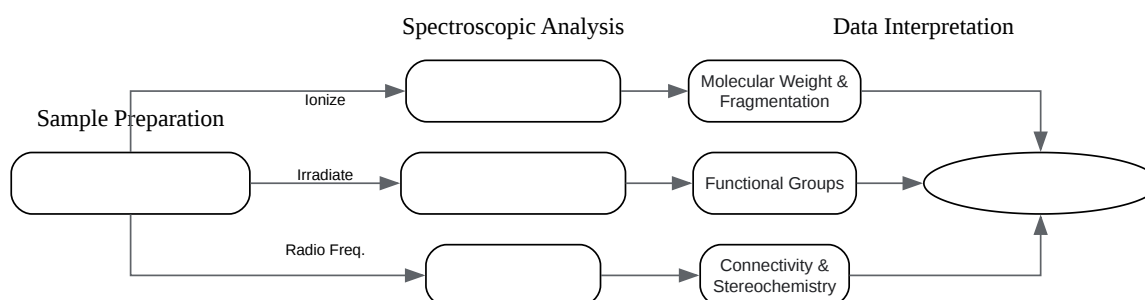
A thorough understanding of the molecule's structure is fundamental to interpreting its spectroscopic data. Below is the chemical structure with atom numbering used for NMR assignments.

Caption: Molecular structure of **1-(4-Ethylphenyl)ethanamine** with IUPAC numbering for NMR assignments.

The key structural features influencing the spectra are:

- Aromatic Ring: A 1,4-disubstituted (para) benzene ring. The two sets of aromatic protons (H2/H6 and H3/H5) are chemically equivalent due to symmetry.
- Ethyl Group: A -CH₂CH₃ group, which will show characteristic splitting patterns in ¹H NMR.
- Aminoethyl Group: A -CH(NH₂)CH₃ group, containing a chiral center at C7. The protons of the amine group are exchangeable, and the methine and methyl protons will exhibit specific NMR signals.

The following diagram illustrates the general workflow for a comprehensive spectroscopic analysis of a novel compound like **1-(4-Ethylphenyl)ethanamine**.



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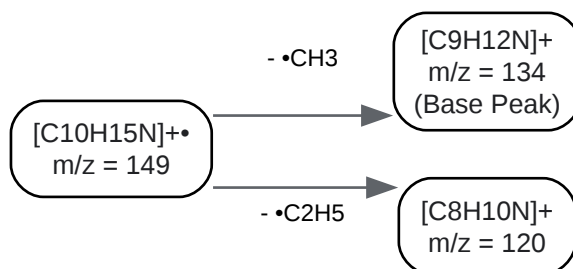
Caption: General workflow for the spectroscopic analysis and structural confirmation of an organic compound.

Mass Spectrometry (MS)

Principle & Causality: In Electron Ionization Mass Spectrometry (EI-MS), the molecule is bombarded with high-energy electrons, causing it to ionize and fragment. The fragmentation pattern is predictable and characteristic of the molecule's structure, providing a "fingerprint." The most stable carbocations will be the most abundant fragments.

Predicted Fragmentation: The molecular weight of **1-(4-Ethylphenyl)ethanamine** ($C_{10}H_{15}N$) is 149.23 g/mol .^[1] The molecular ion peak (M^+) is expected at $m/z = 149$. The most likely fragmentation pathway is the benzylic cleavage (α -cleavage) at the C7-C8 bond, which is highly favored due to the formation of a resonance-stabilized benzylic cation.

- Base Peak ($m/z = 134$): Loss of a methyl radical ($\bullet CH_3$) from the molecular ion results in the most stable fragment.
- Other Fragments:
 - $m/z = 120$: Loss of an ethyl group from the aromatic ring.
 - $m/z = 91$: A tropylium ion, common in compounds with a benzyl group, formed through rearrangement and loss of acetonitrile.



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Caption: Predicted primary fragmentation pathway for **1-(4-Ethylphenyl)ethanamine** in EI-MS.

Infrared (IR) Spectroscopy

Principle & Causality: IR spectroscopy measures the vibrations of bonds within a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies. The presence or absence of absorptions in particular regions of the spectrum confirms the presence of corresponding functional groups.

Predicted IR Absorptions:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
3400-3250	N-H Stretch	Primary Amine (NH ₂)	Medium
3080-3010	Aromatic C-H Stretch	C-H (sp ²)	Medium
2960-2850	Aliphatic C-H Stretch	C-H (sp ³)	Strong
1620-1580	C=C Stretch	Aromatic Ring	Medium
1600-1450	N-H Bend (Scissoring)	Primary Amine (NH ₂)	Medium
850-800	C-H Out-of-Plane Bend	1,4-Disubstituted Ring	Strong

The most diagnostic peaks will be the N-H stretches of the primary amine, the strong aliphatic C-H stretches, and the strong out-of-plane bending signal confirming the 1,4-substitution pattern on the aromatic ring. The IR spectrum of the analogous 1-phenylethanamine shows characteristic N-H stretches around 3360 and 3280 cm⁻¹ and aromatic C-H stretches above 3000 cm⁻¹.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ¹H NMR Spectrum

Principle & Causality: ¹H NMR spectroscopy provides detailed information about the number of different types of protons, their electronic environments, and their proximity to other protons. The chemical shift (δ) is influenced by the shielding or deshielding effects of nearby functional groups. Spin-spin splitting (multiplicity) arises from the interaction of non-equivalent protons on adjacent carbons and follows the n+1 rule.

Comparative Analysis:

- Ethylbenzene: The aromatic protons appear around δ 7.1-7.3 ppm, the benzylic $-\text{CH}_2-$ at δ 2.6 ppm (quartet), and the terminal $-\text{CH}_3$ at δ 1.2 ppm (triplet).^{[2][3]}
- 1-Phenylethanamine: The aromatic protons are in the δ 7.2-7.4 ppm range. The benzylic methine ($-\text{CH}-$) is at $\sim\delta$ 4.1 ppm (quartet), and the adjacent methyl ($-\text{CH}_3$) is at $\sim\delta$ 1.4 ppm (doublet). The NH_2 protons typically appear as a broad singlet around δ 1.5-2.0 ppm.^[4]

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Label (Atom #)	Predicted δ (ppm)	Multiplicity	Coupling (J, Hz)	Integration	Assignment
a (H2, H6)	~ 7.25	Doublet	~ 8.0	2H	Aromatic Protons
b (H3, H5)	~ 7.15	Doublet	~ 8.0	2H	Aromatic Protons
c (H7)	~ 4.10	Quartet	~ 6.7	1H	Methine Proton
d (H9)	~ 2.62	Quartet	~ 7.6	2H	Benzylic Methylene
e (NH_2)	~ 1.60	Broad Singlet	-	2H	Amine Protons
f (H8)	~ 1.40	Doublet	~ 6.7	3H	Methyl (amine side)
g (H10)	~ 1.23	Triplet	~ 7.6	3H	Methyl (ethyl side)

The electron-donating ethyl group will cause a slight upfield shift of the aromatic protons compared to 1-phenylethanamine. The two sets of aromatic protons (a and b) will appear as a pair of doublets (an AA'BB' system) due to their distinct chemical environments.

Predicted ^{13}C NMR Spectrum

Principle & Causality: ^{13}C NMR provides information about the carbon skeleton of a molecule. Each unique carbon atom gives a distinct signal. The chemical shift is sensitive to the electronic environment, with carbons attached to electronegative atoms or part of aromatic systems appearing further downfield.

Comparative Analysis:

- Ethylbenzene: Shows signals at $\sim\delta$ 144 (quaternary), $\sim$ 128 (x2), and $\sim$ 126 for the aromatic carbons, $\sim$ 29 for the $-\text{CH}_2-$, and $\sim$ 16 for the $-\text{CH}_3$.^[5]
- 1-Phenylethanamine: The aromatic carbons appear at $\sim\delta$ 146 (quaternary), $\sim$ 128.5, $\sim$ 127, and $\sim$ 126. The benzylic carbon (C7) is at $\sim\delta$ 51, and the methyl carbon (C8) is at $\sim\delta$ 25.^[1]

Predicted ^{13}C NMR Data (125 MHz, CDCl_3):

Label (Atom #)	Predicted δ (ppm)	Assignment
C1	$\sim$ 143.0	Quaternary Aromatic (C-NH ₂)
C4	$\sim$ 142.5	Quaternary Aromatic (C-Et)
C2, C6	$\sim$ 128.0	Aromatic CH
C3, C5	$\sim$ 126.5	Aromatic CH
C7	$\sim$ 50.8	Methine Carbon (CH-NH ₂)
C9	$\sim$ 28.5	Methylene Carbon (CH ₂)
C8	$\sim$ 25.2	Methyl Carbon (CH ₃ -CH)
C10	$\sim$ 15.8	Methyl Carbon (CH ₃ -CH ₂)

Experimental Protocols

The following are standardized, self-validating protocols for acquiring the spectroscopic data discussed.

Mass Spectrometry (EI-MS) Protocol

- Sample Preparation: Dissolve ~1 mg of **1-(4-Ethylphenyl)ethanamine** in 1 mL of a volatile solvent (e.g., methanol or dichloromethane).
- Instrument Setup: Use a GC-MS system equipped with an electron ionization source. Set the ionization energy to 70 eV.
- Injection: Inject 1 μL of the sample solution into the GC inlet.
- GC Separation: Use a standard non-polar column (e.g., DB-5ms). Program the oven temperature from 50°C to 250°C at a rate of 10°C/min.
- MS Acquisition: Acquire mass spectra over a range of m/z 40-400.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern, comparing it to predicted pathways.

Infrared (IR) Spectroscopy Protocol

- Sample Preparation: If the sample is a solid, use an Attenuated Total Reflectance (ATR) accessory. Place a small amount of the solid directly on the ATR crystal. If liquid, a thin film can be prepared between two salt plates (NaCl or KBr).
- Background Scan: Perform a background scan with no sample present to account for atmospheric CO_2 and H_2O .
- Sample Scan: Acquire the sample spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm^{-1} .
- Data Analysis: Identify characteristic absorption bands and assign them to the corresponding functional groups.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of **1-(4-Ethylphenyl)ethanamine** in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.

- ^1H NMR Acquisition:
 - Tune and shim the spectrometer for optimal magnetic field homogeneity.
 - Acquire the spectrum using a standard pulse sequence (e.g., 30° pulse width, 2-second relaxation delay).
 - Typically, 8-16 scans are sufficient.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Use a standard pulse sequence (e.g., 30° pulse width, 2-second relaxation delay).
 - A larger number of scans (e.g., 1024 or more) will be required due to the low natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired data.
 - Calibrate the ^1H and ^{13}C spectra to the TMS signal at δ 0.00 ppm.
 - Integrate the ^1H NMR signals and analyze the chemical shifts and multiplicities for both spectra.

References

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- To cite this document: BenchChem. [Spectroscopic Characterization of 1-(4-Ethylphenyl)ethanamine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b116099/docs#spectroscopic-characterization-of-1-4-ethylphenyl-ethanamine-a-technical-guide>]

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